

# A Comparative Analysis of Caramboxin in Averrhoa carambola and Averrhoa bilimbi

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## Compound of Interest

Compound Name: Caramboxin

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A definitive comparative guide for researchers, scientists, and drug development professionals on the neurotoxin **caramboxin**, present in Averrhoa carambola (star fruit) and Averrhoa bilimbi (bilimbi). This guide synthesizes available data on the toxin's concentration, toxicological effects, and the methodologies for its analysis.

## Introduction

Averrhoa carambola and Averrhoa bilimbi are two closely related fruit species from the Oxalidaceae family, widely consumed in tropical regions. Both fruits are known to contain the neurotoxin **caramboxin** and the nephrotoxin oxalic acid.<sup>[1]</sup> **Caramboxin**, a non-proteinogenic amino acid, is particularly dangerous for individuals with pre-existing kidney conditions, as its accumulation can lead to severe neurotoxic effects, including seizures, and in some cases, death.<sup>[1]</sup> This guide provides a comparative overview of **caramboxin** in these two fruits, focusing on available quantitative data, toxicological profiles, and relevant experimental protocols to support further research and drug development.

## Caramboxin and Oxalic Acid: A Comparative Overview

While both fruits contain **caramboxin** and oxalic acid, their concentrations can vary, influencing their overall toxicity.

Data on Toxin Concentration:

A direct quantitative comparison of **caramboxin** concentration in Averrhoa carambola and Averrhoa bilimbi is not extensively documented in publicly available literature. However, existing research on oxalic acid provides a basis for comparison of one of the key toxins.

Species	Toxin	Concentration (mg/g wet weight)	Notes
Averrhoa carambola	Oxalic Acid	0.8 - 7.3	Concentration varies with the sour variety generally containing higher levels.
Averrhoa bilimbi	Oxalic Acid	8.45 - 10.8	Generally contains higher levels of oxalic acid compared to A. carambola.[2]
Averrhoa carambola	Caramboxin	Data not available	-
Averrhoa bilimbi	Caramboxin	Data not available	-

Table 1: Comparison of Oxalic Acid Concentration.

## Toxicological Profile

The toxicity of both fruits is attributed to the synergistic effects of **caramboxin** and oxalic acid. **Caramboxin** is a potent agonist of both NMDA and AMPA glutamatergic ionotropic receptors, leading to excitatory neurotoxicity.[1] Oxalic acid contributes to nephrotoxicity by forming calcium oxalate crystals in the renal tubules.

Acute toxicity studies on crude extracts of both fruits have been conducted, providing insights into their overall toxicity.

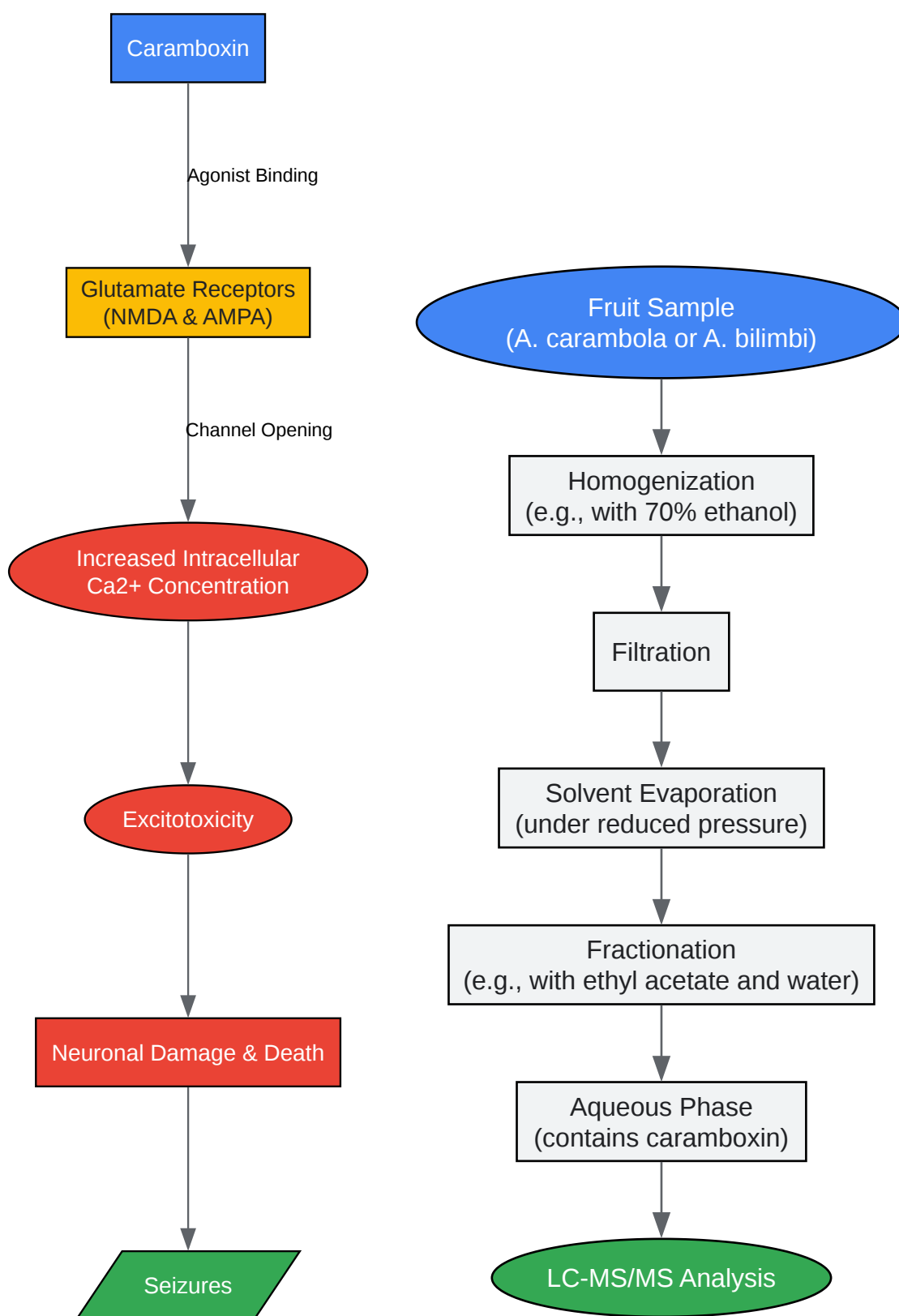
Species & Plant Part	Extract Type	Test Animal	LD50 Value	Reference
Averrhoa carambola (Leaf)	Ethanol	Albino Mice	3605.55 mg/kg	-
Averrhoa carambola (Fruit)	Ethanol	Albino Mice	> 5000 mg/kg	-
Averrhoa bilimbi (Fruit)	Methanolic	Brine Shrimp	LC50: 0.005 µg/ml	[3]
Averrhoa bilimbi (Fruit)	Ethanolic	Rats	> 5000 mg/kg	-

Table 2: Comparative Acute Toxicity Data.

It is important to note that the brine shrimp lethality assay for *A. bilimbi* indicates high cytotoxicity for the methanolic extract, while the in vivo studies in rodents for both fruit extracts suggest low acute oral toxicity. The discrepancy may be due to differences in the extraction solvent, the test organism, and the bioavailability of the toxins.

## Mechanism of Caramboxin Neurotoxicity

**Caramboxin** exerts its neurotoxic effects by acting as an agonist at glutamate receptors, the primary excitatory neurotransmitter receptors in the central nervous system. This leads to an excessive influx of calcium ions into neurons, triggering a cascade of events that result in neuronal damage and death.



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